

Palmatine iodide natural plant sources

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Compound Focus: Palmatine iodide

CAS No.: 4880-79-9

Cat. No.: S612881

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Palmatine vs. Palmatine Iodide

It is important to clarify a key distinction for your research:

- **Palmatine** is a naturally occurring **protoberberine isoquinoline alkaloid** [1] [2]. It is typically found in plants as a salt of various anions. The search results consistently refer to this natural compound and do not specify the anion.
- **Palmatine Iodide** likely refers to a specific **salt form** where the palmatine cation is combined with an iodide anion. This form may be synthesized for research or pharmaceutical applications to standardize properties like solubility and stability.

The following data on botanical sources and experimental protocols pertains to the natural **palmatine** alkaloid.

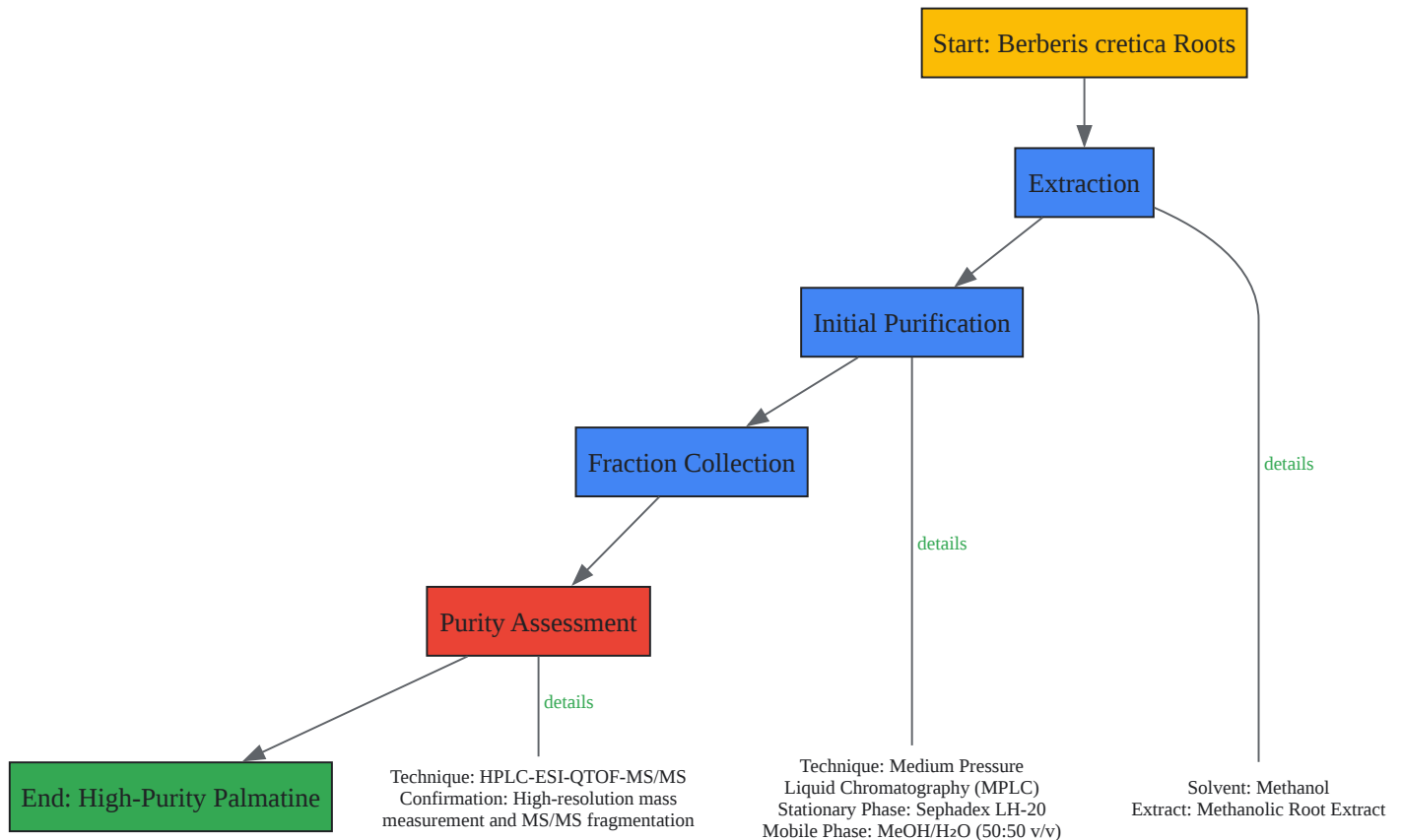
Natural Plant Sources of Palmatine

Palmatine is distributed across several plant families. The table below summarizes key plant sources and the plant parts where palmatine is typically found.

Plant Source	Botanical Family	Reported Plant Part	Key Findings/Notes
Berberis cretica (Creetan Barberry) [1]	Berberidaceae	Roots	Successfully isolated from methanolic root extract; source for bioactivity studies.
Coptis chinensis (Chinese Goldthread) [3] [4]	Ranunculaceae	Rhizome (Rootstalk)	A major component of the protoberberine extract from this plant.
Phellodendron amurense (Amur Cork Tree) [3]	Rutaceae	Not Specified	A noted botanical source of palmatine.
Tinospora cordifolia (Heart-leaved Moonseed) [3]	Menispermaceae	Not Specified	Studied for its alkaloid content, including palmatine.
Corydalis yanhusuo [3]	Papaveraceae	Not Specified	A plant source from which palmatine has been extracted.
Enantia chlorantha [3]	Annonaceae	Not Specified	Reported as the major component of the protoberberine extract.

Experimental Protocol: Isolation from *Berberis cretica*

The following workflow and detailed methodology describe the isolation of palmatine from the roots of *Berberis cretica*, as presented in one research paper [1].



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Diagram of the experimental workflow for isolating palmatine from Berberis cretica roots.

Detailed Methodology [1]:

- **Plant Material Preparation:** The roots of *Berberis cretica* are dried and ground into a powder.
- **Extraction:** The powdered plant material is subjected to extraction using methanol, creating a methanolic root extract.
- **Purification via Column Chromatography:**
 - **Technique:** Medium Pressure Liquid Chromatography (MPLC).
 - **Stationary Phase:** A column is filled with a combination of silica gel NP and Sephadex LH-20 resin. Sephadex LH-20 is particularly useful for the separation of small molecules in polar

solvents.

- **Mobile Phase:** A polar solvent system of methanol and water in a 50:50 (v/v) ratio is used to elute the compounds.
- **Process:** The crude methanolic extract is loaded onto the column. As the mobile phase passes through, different compounds separate based on their affinity for the stationary phase versus the mobile phase.
- **Fraction Collection & Analysis:** The eluent from the column is collected in multiple fractions. These fractions are analyzed, for instance by Thin-Layer Chromatography (TLC), to identify those containing palmatine.
- **Purity and Identity Confirmation:**
 - **Purity:** The isolated compound was reported to have a purity of **94.5%** [1].
 - **Identification:** The identity of palmatine was confirmed using **HPLC-ESI-QTOF-MS/MS** (High-Performance Liquid Chromatography coupled with Electrospray Ionization Quadrupole Time-of-Flight Tandem Mass Spectrometry).
 - **MS/MS Fragmentation:** The alkaloid was identified based on high-resolution mass measurement and its characteristic fragmentation pattern. In positive ionization mode, the molecular ion ($[M]^+$) of palmatine yields key fragments at **m/z 337, 322, 308, and 294**, corresponding to the successive loss of methyl groups from its structure [1].

Pharmacological Properties of Palmatine

Palmatine exhibits a broad spectrum of pharmacological activities, which are of significant interest in drug discovery [3] [2].

Pharmacological Activity	Reported Findings and Potential Mechanisms
Anticancer Activity	Demonstrates broad in vitro growth inhibitory effects on various human cancer cell lines, including breast (MCF-7), liver (HepG2), colon (HT-29), and lung (Lewis). Mechanisms include induction of apoptosis and DNA damage [3] [1].
Neuroprotective Activity	Studied for potential in treating Alzheimer's disease via inhibition of acetylcholinesterase (AChE) and butyrylcholinesterase (BChE). Also shows antidepressant effects in animal models [3].
Antimicrobial & Antiviral	Shows inhibitory effects on Gram-positive bacteria and weak in vitro activity against flaviviruses [3]. Specific activity against <i>Helicobacter pylori</i> has been noted [4].

Pharmacological Activity	Reported Findings and Potential Mechanisms
Anti-inflammatory & GI Health	Can decrease production of pro-inflammatory factors. Shows promise in improving colitis in animal models and has a protective effect on gastric ulcers [3] [4].
Metabolic Regulation	Exhibits hypoglycemic effects by inducing insulin release and insulin-mimicking activity. Also shown to reduce serum total cholesterol and triglycerides in vivo [3].

Research Recommendations

For a comprehensive technical guide, you may find these steps helpful:

- **Refine Your Search:** Focus on "**isolation of palmatine**" or "**palmatine quantification in [specific plant]**" for more relevant methodologies.
- **Consult Specialized Databases:** Dive deeper using scientific databases like **SciFinder** or **Reaxys**, which can provide detailed protocols, spectral data, and information on specific salt forms like **palmatine iodide**.
- **Review Patent Literature:** Pharmaceutical patents can be a valuable source of detailed, proprietary information on the synthesis, purification, and formulation of specific compounds like **palmatine iodide**.

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References

1. Palmatine, a Bioactive Protoberberine Alkaloid Isolated ... [pmc.ncbi.nlm.nih.gov]
2. : A review of Palmatine and... pharmacological properties [pubmed.ncbi.nlm.nih.gov]
3. Palmatine [en.wikipedia.org]

4. sciencedirect.com/topics/pharmacology-toxicology-and-pharmaceutical... [sciencedirect.com]

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